

# Technical Guide: Safety and Handling of 2,6-Difluoronicotinic Acid

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## Compound of Interest

Compound Name: 2,6-Difluoronicotinic acid

Cat. No.: B070906

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **2,6-Difluoronicotinic acid**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment.

## Chemical and Physical Properties

**2,6-Difluoronicotinic acid** is a fluorinated pyridine derivative. A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	171178-50-0	[1]
Molecular Formula	C6H3F2NO2	[1]
Molecular Weight	159.09 g/mol	[1]
Appearance	Not specified, likely a solid	[1]
Melting Point	165-167 °C	[1]
Boiling Point	304.7 ± 37.0 °C at 760 mmHg	[1]
Flash Point	No data available	[1]
Density	No data available	[1]

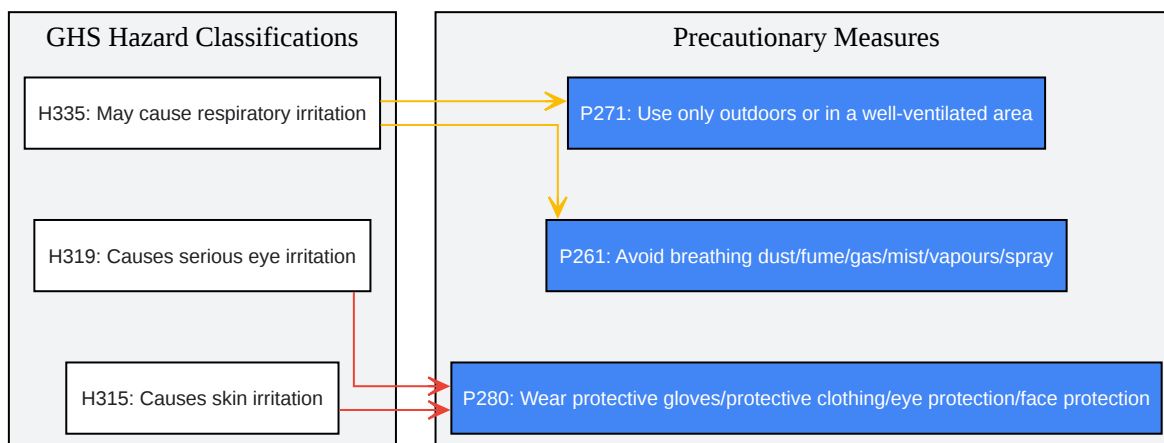
## Hazard Identification and GHS Classification

**2,6-Difluoronicotinic acid** is classified as an irritant. The following table summarizes its hazard statements according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation

Data for GHS classification is based on similar fluorinated nicotinic acid compounds in the absence of a specific entry for **2,6-Difluoronicotinic acid** in some databases.

A logical diagram illustrating the relationship between the hazard classification and the required safety precautions is provided below.



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GHS Hazard and Precautionary Statements Relationship

## Toxicological Information

There is no specific quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), available for **2,6-Difluoronicotinic acid** in the reviewed literature and safety data sheets.[1] The primary hazards are related to its irritant properties.

## First Aid Measures

In the event of exposure to **2,6-Difluoronicotinic acid**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Protocol
Skin Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.[2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids with fingers. If irritation persists, seek medical attention.[2]
Inhalation	Remove the individual to fresh air. If symptoms persist or in severe cases, seek medical attention.[2]
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention.[2]

## Experimental Protocol for Safe Handling

The following is a generalized experimental protocol for the safe handling of **2,6-Difluoronicotinic acid**, based on standard operating procedures for hazardous chemical powders.[2][3][4]

### 5.1. Engineering Controls

- All handling of **2,6-Difluoronicotinic acid** powder should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[4\]](#)
- Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.[\[5\]](#)

## 5.2. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.[\[1\]](#)
- Skin and Body Protection: A laboratory coat and closed-toe shoes are mandatory.[\[1\]](#)

## 5.3. Handling and Weighing Procedure

- Before handling, ensure all necessary PPE is donned correctly.
- Designate a specific area within the fume hood for handling the powder.
- To minimize dust generation when weighing, tare a sealed container. In the fume hood, add the **2,6-Difluoronicotinic acid** to the container and then securely close it before moving it to the balance for weighing.[\[2\]](#)
- Keep containers of the chemical closed when not in use.[\[2\]](#)

## 5.4. Storage

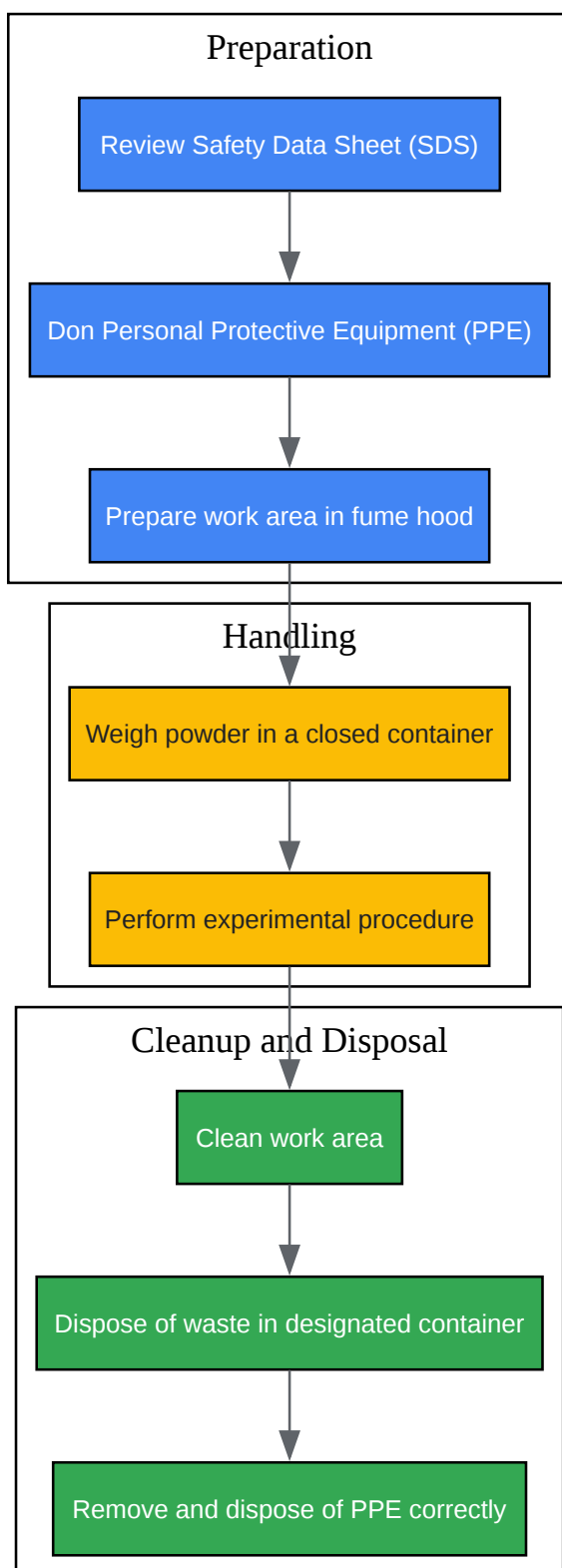
- Store **2,6-Difluoronicotinic acid** in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Store away from incompatible materials, such as oxidizing agents.[\[1\]](#)

## 5.5. Spill and Waste Disposal

- Spills: In case of a small spill, carefully sweep up the solid material, avoiding dust formation, and place it in a sealed container for disposal.[\[1\]](#) For larger spills, evacuate the area and follow emergency procedures.

- Waste Disposal: Dispose of waste **2,6-Difluoronicotinic acid** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.<sup>[5]</sup>

The following diagram outlines a general workflow for the safe handling of a hazardous chemical powder like **2,6-Difluoronicotinic acid**.



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### General Workflow for Safe Handling of Hazardous Powders

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder or carbon dioxide extinguishers.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[2]
- Hazardous Combustion Products: Combustion may produce carbon monoxide, nitrogen oxides, and hydrogen fluoride.[1]

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment, including a respirator, gloves, and eye protection.[2]
- Environmental Precautions: Prevent the material from entering drains or water courses.[2]
- Methods for Cleaning Up: Mix the spilled material with an inert absorbent like sand, then sweep it up and place it in a tightly closed container for disposal.[2]

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a thorough review of the official Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols.

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